

# An In-depth Technical Guide to the Physicochemical Properties of 3,4-Dimethylstyrene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Benzene, 4-ethenyl-1,2-dimethyl-

Cat. No.: B1205765

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

This technical guide provides a comprehensive overview of the physicochemical properties of 3,4-dimethylstyrene, a substituted aromatic hydrocarbon. This compound, also known by the synonym 4-vinyl-o-xylene, is of interest to researchers in various fields, including polymer chemistry and organic synthesis. Understanding its fundamental properties is crucial for its application in experimental and developmental work. This document summarizes key quantitative data, outlines experimental methodologies for their determination, and provides a logical workflow for the characterization of such compounds.

## Physicochemical Properties

The following table summarizes the key physicochemical properties of 3,4-dimethylstyrene.

Property	Value	Units
Molecular Formula	C <sub>10</sub> H <sub>12</sub>	
Molecular Weight	132.20	g/mol
Boiling Point	196.7	°C
Melting Point	-64	°C
Density	0.905 - 0.906	g/cm <sup>3</sup> at 20-25°C
Refractive Index	1.543	at 20°C
Flash Point	60	°C
Solubility	Insoluble in water; soluble in oils and ethanol.	

## Experimental Protocols

The determination of the physicochemical properties of 3,4-dimethylstyrene involves a range of standard analytical techniques. Below are detailed methodologies for key experiments.

### Determination of Boiling Point

The boiling point of 3,4-dimethylstyrene is determined using a distillation apparatus.

- Apparatus: A round-bottom flask, a heating mantle, a distillation head with a thermometer, a condenser, and a receiving flask.
- Procedure:
  - A sample of 3,4-dimethylstyrene is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
  - The apparatus is assembled, ensuring all joints are secure. Cooling water is circulated through the condenser.
  - The sample is gradually heated using the heating mantle.

- The temperature at which the liquid boils and the vapor condenses and drips into the receiving flask at a steady rate is recorded as the boiling point. The atmospheric pressure should also be recorded, as boiling point is pressure-dependent.

## Determination of Density

The density of liquid 3,4-dimethylstyrene can be accurately measured using a pycnometer.

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), an analytical balance, and a constant-temperature water bath.
- Procedure:
  - The empty, clean, and dry pycnometer is weighed.
  - The pycnometer is filled with the sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid that emerges from the capillary is wiped off.
  - The filled pycnometer is placed in a constant-temperature water bath (e.g., at 20°C or 25°C) until it reaches thermal equilibrium.
  - The pycnometer is removed from the bath, dried, and weighed again.
  - The weight of the sample is determined by subtracting the weight of the empty pycnometer.
  - The volume of the pycnometer is determined by repeating the procedure with a reference liquid of known density (e.g., deionized water).
  - The density of the sample is calculated by dividing the mass of the sample by the volume of the pycnometer.

## Determination of Refractive Index

The refractive index, a measure of how light propagates through the substance, is determined using a refractometer.

- Apparatus: An Abbe refractometer, a constant-temperature water bath, and a light source (typically a sodium lamp).
- Procedure:
  - The refractometer is calibrated using a standard of known refractive index.
  - A few drops of the 3,4-dimethylstyrene sample are placed on the prism of the refractometer.
  - The prism is closed, and the sample is allowed to reach the desired temperature by circulating water from the constant-temperature bath.
  - The light source is switched on, and the eyepiece is adjusted until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
  - The refractive index is read from the instrument's scale.

## Determination of Solubility

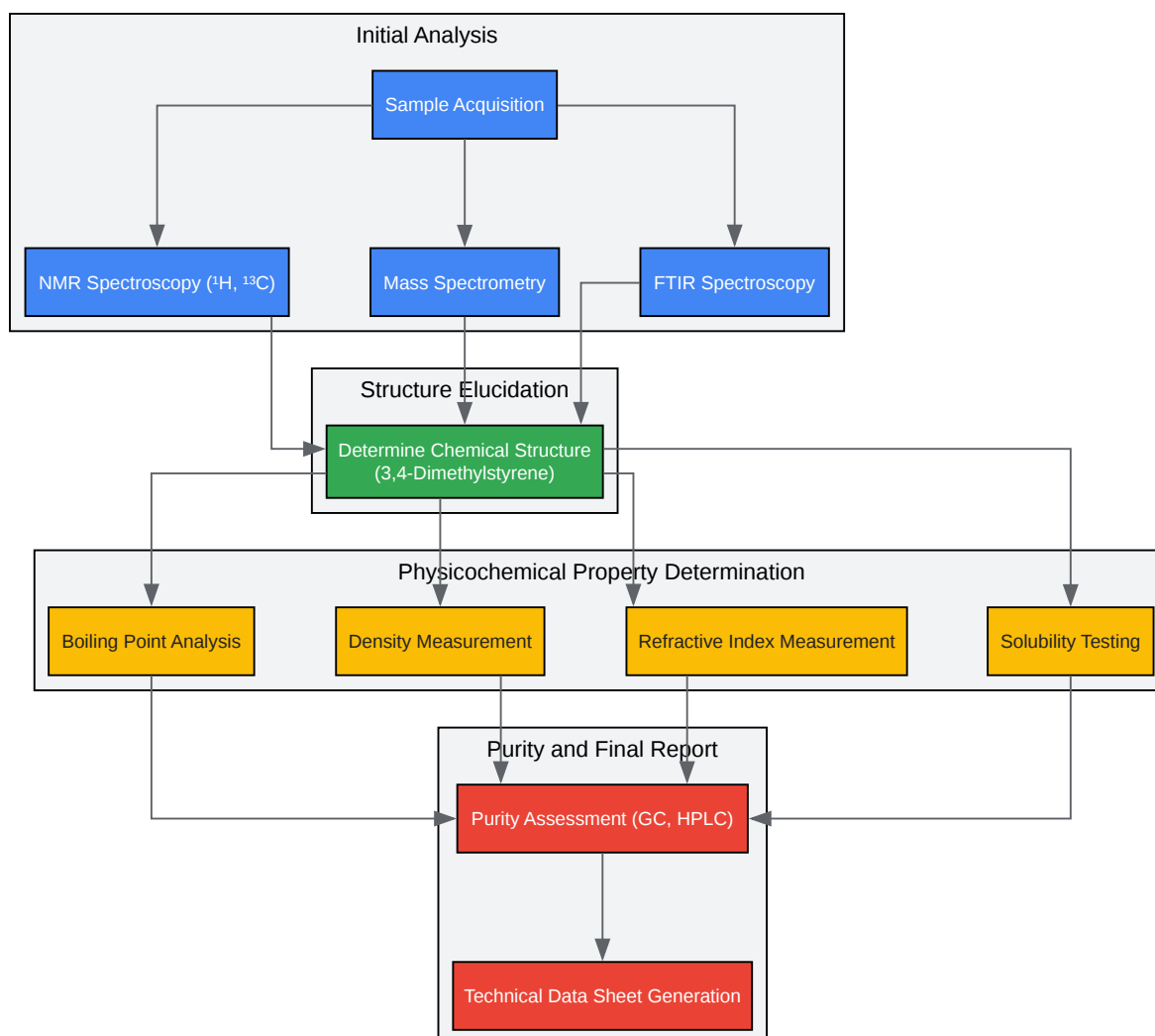
A qualitative and semi-quantitative assessment of solubility can be performed through simple mixing experiments.

- Apparatus: Test tubes, vortex mixer, and a centrifuge.
- Procedure:
  - A small, measured amount of 3,4-dimethylstyrene is added to a test tube containing a measured volume of a solvent (e.g., water, ethanol, oils).
  - The mixture is agitated vigorously using a vortex mixer for a set period.
  - The mixture is allowed to stand and visually inspected for phase separation. If the mixture is cloudy or has distinct layers, the substance is considered insoluble or partially soluble.
  - For a clearer determination, the mixture can be centrifuged to facilitate the separation of any undissolved material.

- The process can be repeated with varying amounts of solute and solvent to estimate the solubility range. For precise quantitative solubility, techniques like UV-Vis spectroscopy or gas chromatography of the saturated solution would be employed.

## Logical Workflow for Characterization

The following diagram illustrates a logical workflow for the identification and characterization of a substituted styrene such as 3,4-dimethylstyrene.



[Click to download full resolution via product page](#)

Caption: Workflow for the characterization of 3,4-dimethylstyrene.

- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 3,4-Dimethylstyrene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1205765#physicochemical-properties-of-4-vinyl-o-xylene\]](https://www.benchchem.com/product/b1205765#physicochemical-properties-of-4-vinyl-o-xylene)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)